

## Essential Safety and Logistics for Handling C14-490

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **C14-490**, an ionizable cationic lipid utilized in the synthesis of lipid nanoparticles (LNPs) for research purposes.[1][2][3] Given the absence of a publicly available Safety Data Sheet (SDS), a precautionary approach is paramount. This guide is intended to supplement, not replace, institution-specific safety protocols and a thorough risk assessment.

## I. Understanding C14-490: Known Properties and Hazards

**C14-490** is an ionizable cationic lipid with a pKa of 5.94.[1][2][3] It is used in the generation of LNPs for the delivery of mRNA in vivo.[2] While specific toxicity data is not readily available, it is prudent to treat **C14-490** as a hazardous substance.[4] Direct contact and aerosol inhalation should be avoided.

**Quantitative Data Summary** 



Property	Value	Source
рКа	5.94	[1][2][3]
Molecular Formula	C86H177N5O7	[2]
Molecular Weight	1393.4 g/mol	[2]
Solubility	Soluble in Ethanol (≥10 mg/ml), Sparingly soluble in Chloroform (1-10 mg/ml)	[2]

# II. Personal Protective Equipment (PPE): A Precautionary Approach

Due to the lack of specific safety data for **C14-490** and its use in creating nanoparticles, a comprehensive PPE strategy is required. This is based on general best practices for handling hazardous chemicals and engineered nanomaterials.[5][6][7]

Recommended PPE for Handling C14-490



Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile or Neoprene Gloves	Change gloves frequently, especially if contamination is suspected. Gauntlet-style gloves can provide additional wrist protection.[5]
Body	Chemical-Resistant Lab Coat or Coveralls	Long-sleeved, preferably made of a low-permeability material.  [5]
Eyes	Safety Goggles	Tight-fitting and dustproof to protect against splashes and airborne particles.[6]
Respiratory	NIOSH-Approved Respirator (e.g., N95 or higher)	Recommended when handling the powder form or when aerosolization is possible. The choice of respirator should be based on a formal risk assessment.[5]
Feet	Closed-Toe Shoes	Made of a low-permeability material.

## III. Operational Plan: Step-by-Step Handling Procedures

A. Preparation and Engineering Controls:

- Designated Area: Conduct all work with **C14-490** in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize exposure.
- Gather Materials: Before starting, ensure all necessary equipment, including PPE, spill kits, and waste containers, are readily accessible.



 Review Protocols: Familiarize yourself with the experimental protocol and your institution's safety guidelines.

### B. Handling C14-490 Powder:

- Don PPE: Put on all required PPE as outlined in the table above.
- Weighing: If weighing the powder, do so within an enclosure that provides containment, such as a ventilated balance enclosure or a fume hood.
- Solution Preparation: When preparing solutions, add the solvent to the powder slowly to avoid generating dust.

### C. Handling C14-490 in Solution:

- Containment: Handle solutions within a chemical fume hood.
- Avoid Aerosolization: Use techniques that minimize the generation of aerosols, such as gentle mixing and avoiding vigorous shaking.
- Transfer: When transferring solutions, use appropriate tools like pipettes with filtered tips to prevent contamination.

#### D. Post-Handling Procedures:

- Decontamination: Decontaminate all work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
- Doff PPE: Remove PPE in the correct order to avoid self-contamination. Start with gloves, followed by the lab coat, and then eye and respiratory protection.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

## IV. Disposal Plan

All waste generated from handling **C14-490**, including contaminated PPE, empty containers, and unused material, must be treated as hazardous waste.

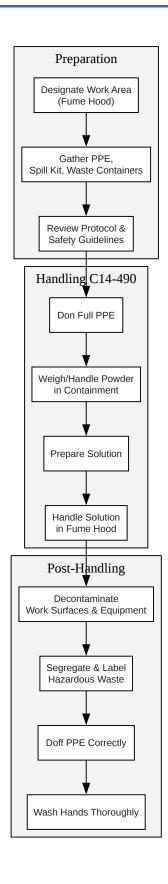




- Segregation: Collect all C14-490 waste in clearly labeled, sealed containers separate from general laboratory waste.
- Labeling: The waste container label should include the chemical name ("C14-490"), hazard warnings, and the date.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

## V. Experimental Workflow for Handling C14-490





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Caption: A workflow diagram illustrating the key steps for safely handling C14-490.



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